

Application Notes and Protocols: Ethyltrimethylammonium Bromide in Electrochemical Systems

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Compound of Interest

Compound Name: Ethyltrimethylammonium bromide

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These application notes provide a detailed overview of the current and potential uses of **Ethyltrimethylammonium bromide** (ETAB) in various electrochemical systems. The information is intended to guide researchers in exploring its utility as a complexing agent in energy storage and as a supporting electrolyte in electrochemical analysis.

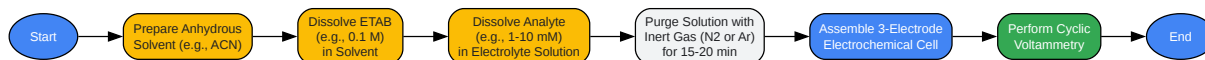
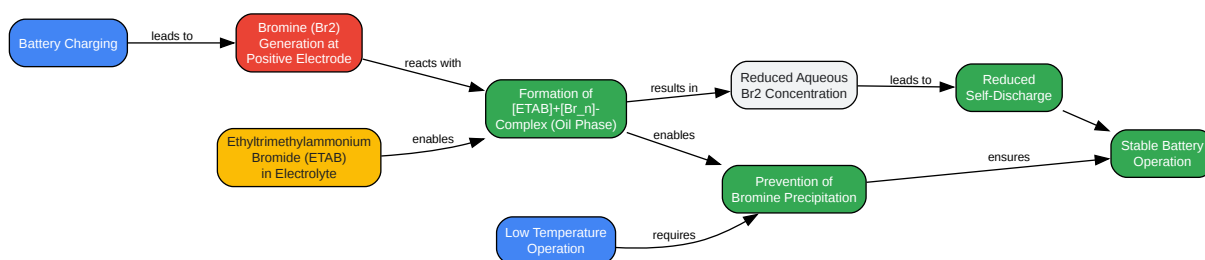
Application 1: Complexing Agent in Zinc-Bromine Flow Batteries

Ethyltrimethylammonium bromide has been identified as a key component in the electrolyte of zinc-bromine flow batteries, primarily functioning as a complexing agent. In these systems, it plays a crucial role in improving the battery's performance and stability, particularly at low temperatures.

During the charging process of a zinc-bromine battery, zinc is plated on the negative electrode, while bromine is generated at the positive electrode. The elemental bromine is highly reactive and has significant solubility in the aqueous electrolyte, which can lead to self-discharge if it migrates to the zinc electrode. To mitigate this, quaternary ammonium salts like ETAB are added to the electrolyte.

The ethyltrimethylammonium cation forms a complex with the bromide and polybromide ions, creating a dense, oily phase. This sequesters the bromine, reducing its concentration in the aqueous phase and thereby minimizing self-discharge. This complexation also helps to prevent the undesirable precipitation of bromine at low temperatures, ensuring the stable operation of the battery over a wider temperature range.[1]

Logical Relationship: Role of ETAB in a Zinc-Bromine Flow Battery



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References

- 1. Application of a zinc-bromine redox flow battery cathode electrolyte in batteries - Eureka | Patsnap [eureka.patsnap.com]

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